

Commercial Sourcing and Technical Guidance for High-Purity 2,2-Dimethyldecane

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Compound of Interest

Compound Name: 2,2-Dimethyldecane

Cat. No.: B1670046

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For researchers, scientists, and drug development professionals requiring high-purity **2,2-dimethyldecane**, a variety of commercial suppliers are available. This technical guide provides an overview of these suppliers, available purities, and a detailed protocol for the analytical verification of this compound using Gas Chromatography-Mass Spectrometry (GC-MS).

Commercial Suppliers of 2,2-Dimethyldecane

The following table summarizes key information from various commercial suppliers of **2,2-dimethyldecane**. Purity levels and available quantities can vary, and it is recommended to request a lot-specific Certificate of Analysis (CoA) for critical applications.

Supplier	Brand/Distributor	CAS Number	Molecular Formula	Purity/Assay	Available Formats
Santa Cruz Biotechnology	Santa Cruz Biotechnology	17302-37-3	C ₁₂ H ₂₆	95.00 to 100.00% [1]	Inquire with supplier
Simson Pharma Limited	Simson Pharma Limited	17302-37-3	C ₁₂ H ₂₆	High quality, accompanied by CoA [2]	Inquire with supplier
eMolecules	Toronto Research Chemicals	17302-37-3	C ₁₂ H ₂₆	Inquire with supplier	250mg
CymitQuimica	TLC	17302-37-3	C ₁₂ H ₂₆	Inquire with supplier	5mg, 10mg, 25mg, 50mg, 100mg [3]
Sigma-Aldrich	AA BLOCKS, INC.	17302-37-3	C ₁₂ H ₂₆	Inquire with supplier	Inquire with supplier
DC Chemicals Limited	DC Chemicals Limited	17302-37-3	C ₁₂ H ₂₆	Inquire with supplier	100mg

Experimental Protocols: Analytical Verification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a fundamental technique for the identification and purity assessment of volatile and semi-volatile compounds like **2,2-dimethyldecane**. The following protocol is a generalized workflow that can be adapted for the analysis of this branched alkane.

Protocol: GC-MS Analysis of 2,2-Dimethyldecane

Objective: To confirm the identity and assess the purity of a commercial sample of **2,2-dimethyldecane**.

Materials:

- **2,2-Dimethyldecane** sample
- High-purity solvent (e.g., hexane or ethyl acetate)
- Internal standard (optional, for quantification, e.g., a non-naturally occurring branched alkane not present in the sample)
- Autosampler vials with caps
- Micropipettes

Instrumentation:

- Gas chromatograph with a mass selective detector (GC-MS)
- Non-polar capillary column (e.g., HP-5ms or equivalent)

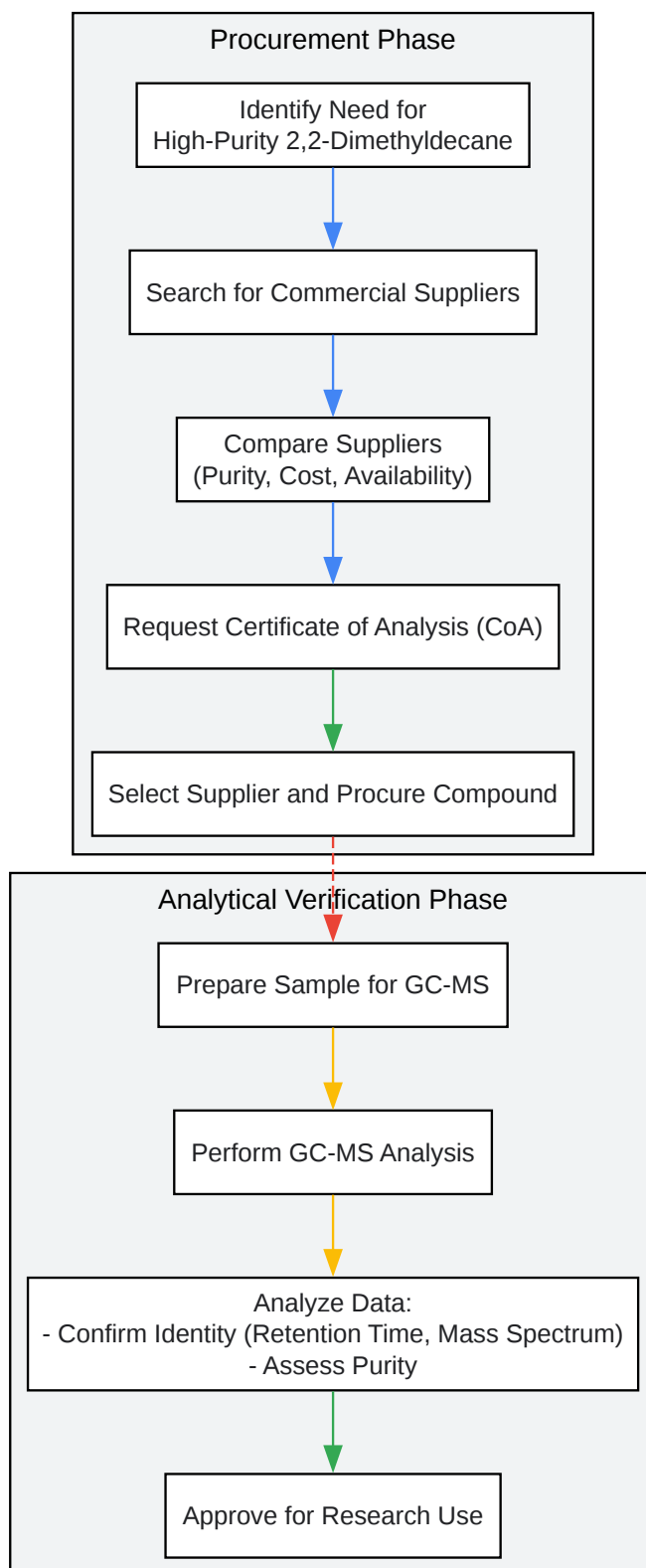
Procedure:

- Sample Preparation:
 - Prepare a stock solution of the **2,2-dimethyldecane** sample in the chosen solvent at a concentration of approximately 1 mg/mL.
 - If using an internal standard for quantification, add a known concentration to the stock solution.
 - Perform serial dilutions to create a working solution suitable for GC-MS analysis (e.g., 1-10 µg/mL).
 - Transfer the final solution to an autosampler vial.
- GC-MS Conditions (starting parameters, may require optimization):
 - Injector Temperature: 250 °C

- Injection Mode: Splitless or split (a split injection may be preferable for reproducibility and to avoid overloading the column)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold: 5 minutes at 250 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Electron Ionization (EI) Energy: 70 eV
- Mass Scan Range: m/z 40-300
- Data Analysis:
 - Identification:
 - Compare the retention time of the major peak in the sample chromatogram to that of a known standard of **2,2-dimethyldecane**, if available.
 - Match the mass spectrum of the peak with a reference library (e.g., NIST/EPA/NIH Mass Spectral Library). The mass spectrum of branched alkanes is characterized by specific fragmentation patterns resulting from the cleavage of C-C bonds.
 - Purity Assessment:
 - Integrate the peak area of **2,2-dimethyldecane** and any impurity peaks in the total ion chromatogram (TIC).
 - Calculate the relative purity by dividing the peak area of **2,2-dimethyldecane** by the total peak area of all components.

Workflow for Procurement and Analysis

The following diagram illustrates a typical workflow for a researcher from identifying the need for high-purity **2,2-dimethyldecane** to its analytical verification.



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Caption: Workflow for procuring and verifying high-purity **2,2-dimethyldecane**.

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References

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- 2. 2,2-Dimethyldecane | CAS No- 17302-37-3 | Simson Pharma Limited [simsonpharma.com]
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